

# Proper Disposal of PF-4191834: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: PF-4191834

Cat. No.: B1679697

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This document provides essential guidance on the proper disposal procedures for **PF-4191834**, a potent and selective non-redox 5-lipoxygenase inhibitor.

## Safety and Handling Profile

**PF-4191834**, with the chemical formula  $C_{22}H_{23}N_3O_2S$ , is identified by CAS number 1029317-21-2. According to the Safety Data Sheet (SDS) provided by GlpBio Technology USA, **PF-4191834** is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, as a standard practice in a laboratory environment, all chemicals should be handled with a degree of caution.

### Key Handling Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **PF-4191834**.
- **Avoid Contact:** Prevent contact with skin and eyes. In case of accidental contact, rinse the affected area thoroughly with water.
- **Ingestion and Inhalation:** Avoid ingestion and inhalation of the compound.

## Disposal Procedures

Given that **PF-4191834** is not classified as hazardous, its disposal is more straightforward than that of regulated chemical waste. However, it is imperative to adhere to local, state, and federal regulations regarding chemical disposal.

#### Step-by-Step Disposal Guidance:

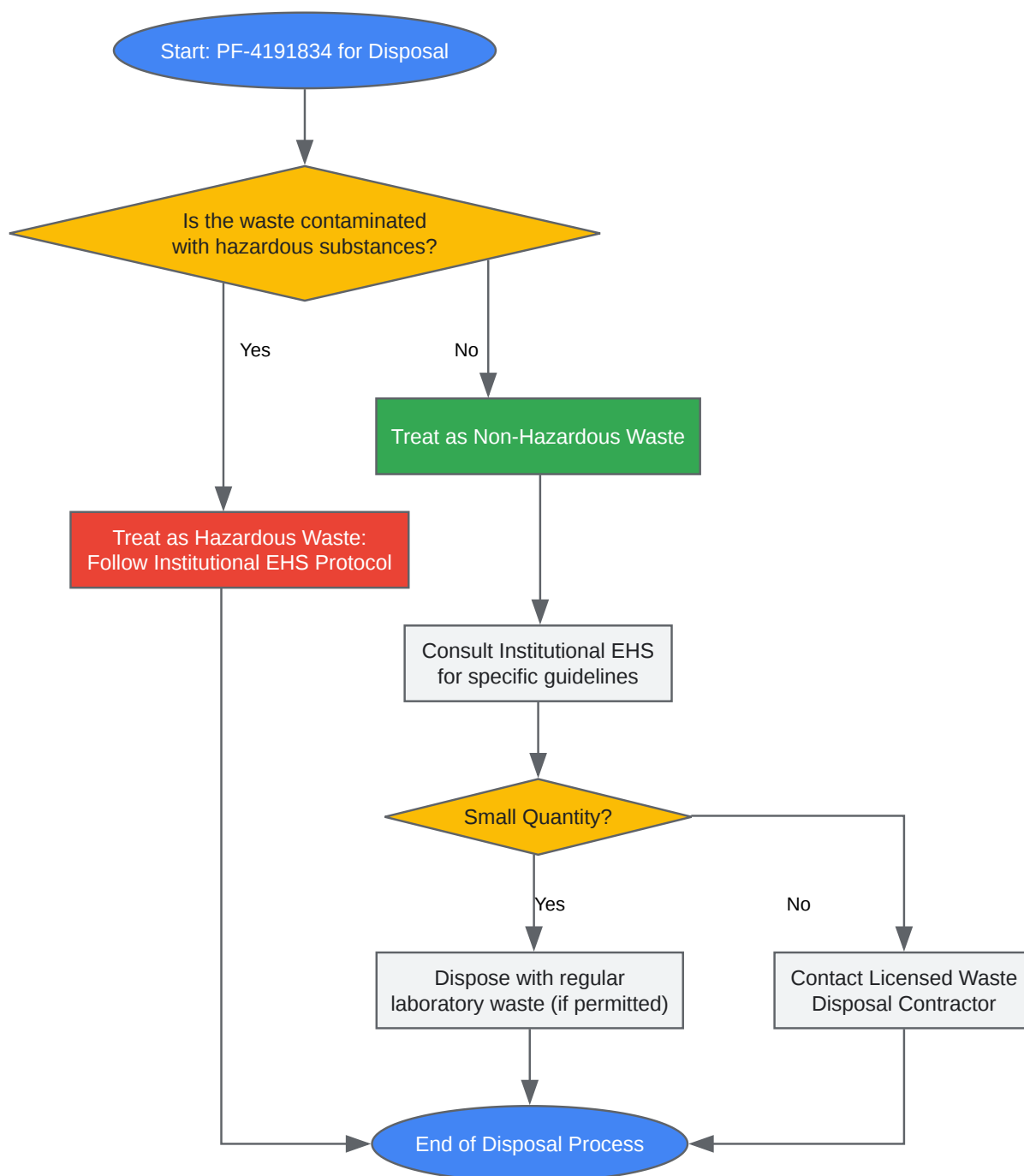
- **Consult Local Regulations:** Before proceeding, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on non-hazardous chemical waste disposal. Regulations can vary significantly.
- **Small Quantities:** For small quantities of **PF-4191834**, disposal with regular laboratory waste may be permissible, provided it is not contaminated with any hazardous substances.
- **Large Quantities:** For larger quantities, it is recommended to contact a licensed chemical waste disposal contractor to ensure proper and compliant disposal.
- **Decontamination:** Any containers or equipment that have come into contact with **PF-4191834** should be thoroughly decontaminated before disposal or reuse. Rinsing with an appropriate solvent (e.g., ethanol or acetone) followed by water is a common practice.
- **Avoid Drain Disposal:** As a general rule, do not dispose of any chemicals, including those classified as non-hazardous, down the drain unless explicitly permitted by your institution's EHS guidelines.

## Quantitative Data Summary

Property	Value
Chemical Name	4-(3-((4-(1-methyl-1H-pyrazol-5-yl)phenyl)thio)phenyl)tetrahydro-2H-pyran-4-carboxamide
CAS Number	1029317-21-2
Molecular Formula	C <sub>22</sub> H <sub>23</sub> N <sub>3</sub> O <sub>2</sub> S
Molecular Weight	393.5 g/mol
Hazard Classification	Not a hazardous substance or mixture <sup>[1]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **PF-4191834**.



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Caption: Logical workflow for the disposal of **PF-4191834**.

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## References

- 1. file.glpbio.com [file.glpbio.com]
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